

Morusignin L: A Technical Overview of its Chemical Identity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Morusignin L*

Cat. No.: *B15589775*

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For researchers and professionals in the field of drug development, precise identification of chemical compounds is paramount. This document provides a concise technical summary of the chemical identifiers for **Morusignin L**, a naturally occurring flavonoid.

Chemical Identification of Morusignin L

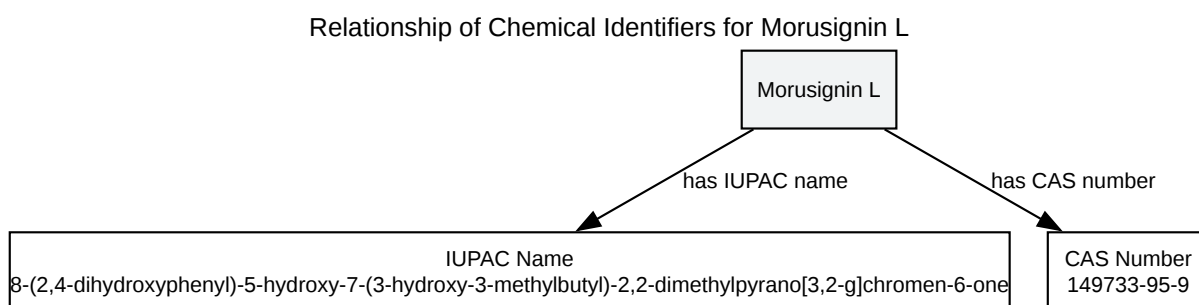
The unique chemical structure of **Morusignin L** is definitively described by its International Union of Pure and Applied Chemistry (IUPAC) name and its Chemical Abstracts Service (CAS) number. These identifiers are crucial for accurate documentation, database searching, and regulatory submissions.

Identifier	Value
IUPAC Name	8-(2,4-dihydroxyphenyl)-5-hydroxy-7-(3-hydroxy-3-methylbutyl)-2,2-dimethylpyrano[3,2-g]chromen-6-one[1]
CAS Number	149733-95-9[1][2]

Morusignin L is classified as a member of the flavone family of compounds.[1] It has been identified in plant species such as *Morus insignis*.[1]

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the compound and its primary chemical identifiers.



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Caption: Hierarchical relationship of **Morusignin L** to its IUPAC name and CAS number.

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References

- 1. Morusignin L | C₂₅H₂₆O₇ | CID 44258298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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